

Essential Safety and Logistical Information for Handling IR-1061

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Compound of Interest

Compound Name: IR-1061

Cat. No.: B1513450

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This document provides critical safety protocols and logistical guidance for researchers, scientists, and drug development professionals working with **IR-1061**, a near-infrared fluorescent organic dye. Adherence to these procedures is essential to ensure a safe laboratory environment and prevent potential hazards.

Personal Protective Equipment (PPE) and Safety Precautions

When handling **IR-1061**, which is classified as a skin and eye irritant and may cause respiratory irritation, specific personal protective equipment is mandatory.^[1] The following table summarizes the required PPE and other essential safety information.

Category	Item	Specification	Purpose
Eye Protection	Safety Glasses with Side Shields	ANSI Z87.1 approved	Protects against splashes and airborne particles.
Goggles	Required for protection against liquid splashes and chemical vapors.	Provides a seal around the eyes for enhanced protection.	
Face Shield	To be worn in addition to safety glasses or goggles.	Protects the entire face from splashes.[2]	
Hand Protection	Disposable Nitrile Gloves	Minimum requirement	Provides protection from incidental contact. Must be removed immediately after contact.[2]
Double Nitrile Gloves or Silver Shield Gloves	For tasks with higher risk of exposure	Offers additional protection for hands. [2]	
Respiratory Protection	Dust Mask	Type N95 (US) or equivalent	Prevents inhalation of the powder form of IR-1061.[1]
Body Protection	Laboratory Coat	Standard	Protects skin and personal clothing from contamination.
Long Pants and Closed-Toe Shoes	Standard laboratory attire	Ensures no exposed skin on the lower body and feet.[2]	

Hazard Classifications:

- Eye Irritation: Category 2[1]

- Skin Irritation: Category 2[1]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)[1]

Operational Plan: Handling IR-1061

The following step-by-step procedure outlines the safe handling of **IR-1061** from receipt to use in experimental protocols.

1. Preparation and Weighing:

- Conduct all manipulations of powdered **IR-1061** within a certified chemical fume hood to minimize inhalation risk.
- Before handling, ensure all required PPE is correctly worn.
- Use a dedicated, clean weighing vessel and tools.
- Carefully weigh the desired amount of **IR-1061**, avoiding the creation of dust.

2. Dissolving the Compound:

- **IR-1061** is a hydrophobic molecule.[3]
- Consult relevant literature or experimental protocols for the appropriate solvent. A common solvent mentioned for preparation is acetonitrile (ACN).[3]
- Add the solvent to the weighed **IR-1061** in a fume hood.
- Ensure the container is securely capped before mixing.

3. Use in Experiments:

- All procedures involving **IR-1061** should be performed in a well-ventilated area, preferably a fume hood.
- Avoid direct contact with skin, eyes, and clothing.

- In case of accidental contact, immediately follow the first aid measures outlined in the Safety Data Sheet.

Disposal Plan

Proper disposal of **IR-1061** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- Collect all waste contaminated with **IR-1061**, including unused product, empty containers, and contaminated disposables (e.g., gloves, weighing paper), in a designated, labeled hazardous waste container.
- Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

2. Container Labeling:

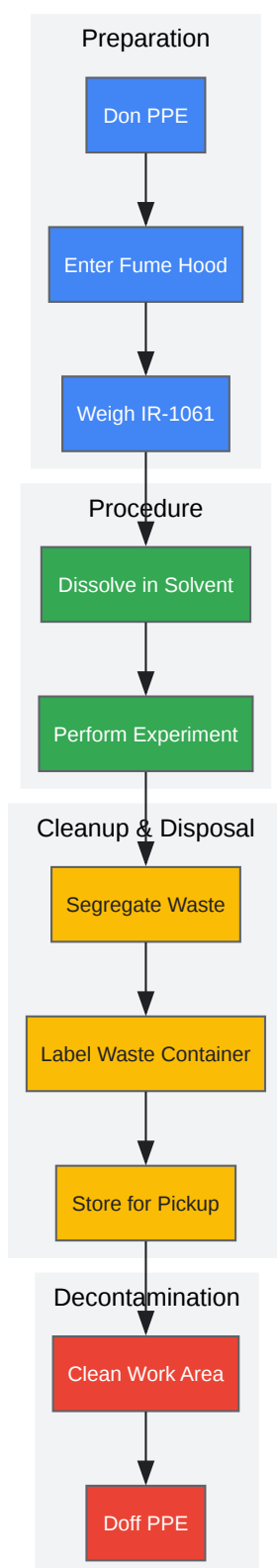
- Clearly label the hazardous waste container with "Hazardous Waste" and the full chemical name: "4-[2-[2-Chloro-3-[(2,6-diphenyl-4H-thiopyran-4-ylidene)ethylidene]-1-cyclohexen-1-yl]ethenyl]-2,6-diphenylthiopyrylium tetrafluoroborate".^[1]
- Include the hazard characteristics (Irritant).

3. Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's EHS office or a licensed hazardous waste disposal contractor.
- Follow all local, state, and federal regulations for the disposal of chemical waste.

Experimental Workflow Visualization

The following diagram illustrates the standard operational workflow for handling **IR-1061** in a laboratory setting.



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Caption: Workflow for safe handling of **IR-1061**.

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References

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- 2. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
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